

molecular weight of dichloro(dipyridine)platinum(II)

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Compound of Interest

Compound Name: *dichloro(dipyridine)platinum II*

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An In-depth Technical Guide to Dichloro(dipyridine)platinum(II): Molecular Weight, Synthesis, Characterization, and Applications

Authored by a Senior Application Scientist

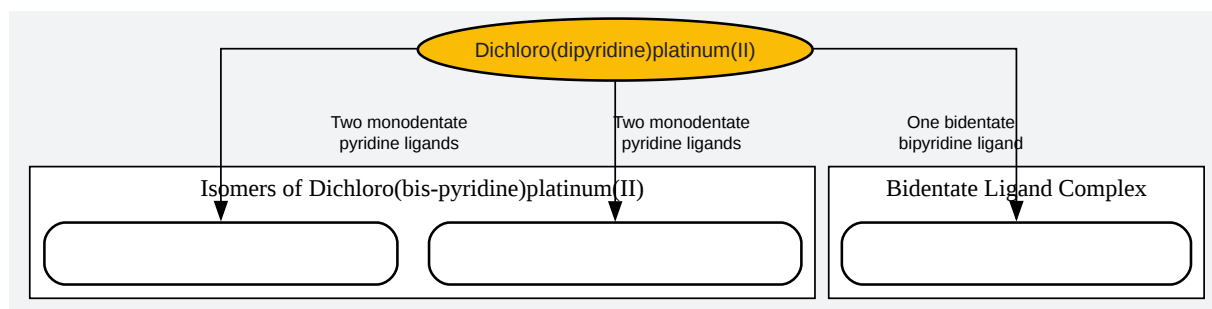
This guide provides a comprehensive technical overview of dichloro(dipyridine)platinum(II), a significant coordination complex in research and development. It is intended for researchers, scientists, and professionals in drug development who require a detailed understanding of this compound's properties and applications. This document will elucidate the nuances of its nomenclature, detail its physicochemical properties, and provide insight into its synthesis and characterization, with a focus on the expertise-driven rationale behind these methodologies.

Introduction: Resolving the Ambiguity of "Dichloro(dipyridine)platinum(II)"

The nomenclature "dichloro(dipyridine)platinum(II)" can be ambiguous. It can refer to two distinct compounds with different structural and chemical properties:

- cis-Dichlorobis(pyridine)platinum(II) and its stereoisomer trans-Dichlorobis(pyridine)platinum(II), where two separate pyridine ligands are coordinated to the platinum center.
- Dichloro(2,2'-bipyridine)platinum(II), where a single bidentate 2,2'-bipyridine ligand is coordinated to the platinum center.

This guide will address both classes of compounds to provide a thorough understanding. The choice between these compounds is critical in experimental design, as their steric and electronic properties dictate their reactivity and potential applications.



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Caption: Structural ambiguity of dichloro(dipyridine)platinum(II).

Dichlorobis(pyridine)platinum(II): A Tale of Two Isomers

The coordination of two individual pyridine ligands to the platinum(II) center can result in two geometric isomers: cis and trans. This isomerism is a critical factor in their biological activity, with the cis configuration often exhibiting greater cytotoxic effects in cancer cells, a principle famously established by cisplatin.

Physicochemical Properties

A precise understanding of the molecular weight is fundamental for stoichiometric calculations in synthesis and for analytical characterization.

Property	cis-Dichlorobis(pyridine)platinum(II)	trans-Dichlorobis(pyridine)platinum(II)
Molecular Formula	C ₁₀ H ₁₀ Cl ₂ N ₂ Pt[1][2][3]	C ₁₀ H ₁₀ Cl ₂ N ₂ Pt[4]
Molecular Weight	424.18 g/mol [1][2][3][5]	424.1838 g/mol [4]
CAS Number	15227-42-6[1][2][5]	14024-97-6[4]
Appearance	Solid[3]	Crystalline Solid
Melting Point	282-288 °C[1][2]	283-286 °C[4]

Synthesis and Rationale

The synthesis of dichlorobis(pyridine)platinum(II) isomers typically starts from potassium tetrachloroplatinate(II) (K₂[PtCl₄]). The choice of reaction conditions, particularly solvent and temperature, is crucial for selectively obtaining the desired isomer.

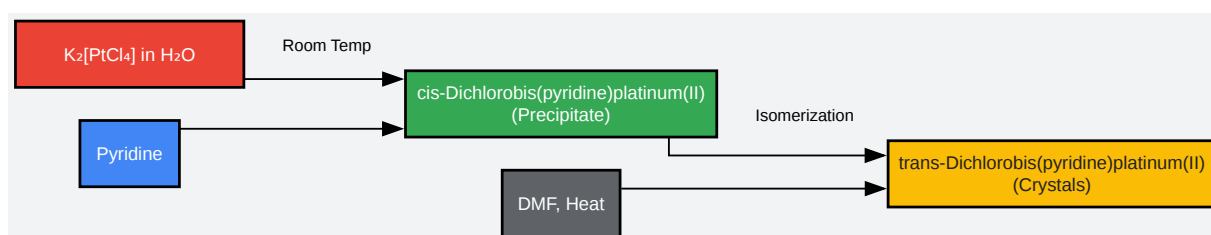
Experimental Protocol: Synthesis of cis-Dichlorobis(pyridine)platinum(II)

- **Starting Material:** Dissolve K₂[PtCl₄] in water. This provides the platinum source in a reactive, aqueous form.
- **Ligand Addition:** Add a stoichiometric amount of pyridine to the aqueous solution. The nitrogen atom in pyridine acts as a nucleophile, displacing the chloride ligands from the platinum coordination sphere.
- **Reaction Conditions:** The reaction is typically carried out at room temperature. The formation of the cis isomer is kinetically favored under these conditions.
- **Precipitation and Isolation:** The product, being less soluble than the reactants, precipitates out of the solution. The precipitate is then collected by filtration, washed with water and ethanol to remove impurities, and dried.

Experimental Protocol: Synthesis of trans-Dichlorobis(pyridine)platinum(II)

The synthesis of the trans isomer often involves the isomerization of the cis isomer.

- Isomerization: Dissolve cis-dichlorobis(pyridine)platinum(II) in a suitable high-boiling solvent such as dimethylformamide (DMF).
- Heating: Heat the solution. The thermal energy allows for the rearrangement of the ligands around the platinum center to the thermodynamically more stable trans configuration.
- Cooling and Crystallization: Upon cooling, the trans isomer crystallizes out of the solution.
- Isolation: The crystals are collected by filtration, washed, and dried.



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Caption: Synthetic workflow for dichlorobis(pyridine)platinum(II) isomers.

Characterization

The identity and purity of the synthesized isomers are confirmed using various spectroscopic and analytical techniques.

- Infrared (IR) Spectroscopy: The number and position of Pt-Cl stretching bands can distinguish between the cis and trans isomers. The cis isomer, having lower symmetry, will exhibit two Pt-Cl stretching bands, while the more symmetric trans isomer will show only one.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1H NMR spectroscopy can confirm the coordination of the pyridine ligands by observing the shifts in the proton signals of the pyridine rings upon coordination to the platinum center.^[6] ^{195}Pt NMR can also be a powerful tool for characterization.

- **X-ray Crystallography:** This technique provides unambiguous proof of the geometry of the complex by determining the precise arrangement of atoms in the crystal lattice.

Dichloro(2,2'-bipyridine)platinum(II): The Bidentate Analogue

In this complex, a single 2,2'-bipyridine ligand binds to the platinum(II) center through its two nitrogen atoms, forming a stable five-membered chelate ring. This chelation effect generally imparts greater stability to the complex compared to its monodentate counterparts.

Physicochemical Properties

Property	Dichloro(2,2'-bipyridine)platinum(II)
Molecular Formula	$C_{10}H_8Cl_2N_2Pt$ [7][8]
Molecular Weight	422.17 g/mol [7][8]
CAS Number	13965-31-6 [7][8][9]
Appearance	Solid
Melting Point	>300 °C [8]

Synthesis and Rationale

The synthesis of dichloro(2,2'-bipyridine)platinum(II) also typically begins with $K_2[PtCl_4]$.

Experimental Protocol: Synthesis of Dichloro(2,2'-bipyridine)platinum(II)

- **Starting Material:** An aqueous solution of $K_2[PtCl_4]$ is prepared.
- **Ligand Addition:** A solution of 2,2'-bipyridine in a suitable solvent, such as ethanol, is added to the $K_2[PtCl_4]$ solution. The bidentate nature of the ligand facilitates the displacement of two chloride ions.
- **Reaction Conditions:** The reaction mixture is often heated to ensure complete reaction and precipitation of the product. Microwave-assisted synthesis can also be employed to accelerate the reaction. [10]

- Isolation: The resulting precipitate is collected by filtration, washed with water and ethanol, and dried.

Characterization

- UV-Vis Spectroscopy: The electronic absorption spectrum of dichloro(2,2'-bipyridine)platinum(II) is characterized by intense $\pi \rightarrow \pi^*$ transitions of the bipyridine ligand and metal-to-ligand charge transfer (MLCT) bands.[\[10\]](#)
- Mass Spectrometry: Electrospray ionization mass spectrometry (ESI-MS) can be used to confirm the molecular weight of the complex.
- Elemental Analysis: Provides the percentage composition of carbon, hydrogen, nitrogen, and other elements, which can be compared with the calculated values to confirm the empirical formula.

Applications in Research and Drug Development

Both classes of dichloro(dipyridine)platinum(II) complexes have garnered significant interest in various research fields, particularly in medicinal chemistry.

- Anticancer Agents: Inspired by the success of cisplatin, many platinum(II) complexes, including those with pyridine and bipyridine ligands, have been investigated for their potential as anticancer drugs.[\[11\]](#)[\[12\]](#)[\[13\]](#) Their mechanism of action often involves binding to DNA, leading to the inhibition of DNA replication and transcription in cancer cells.[\[14\]](#) The variation in ligands allows for the fine-tuning of the complex's solubility, reactivity, and biological activity.
- Neurodegenerative Diseases: Recent studies have explored the potential of platinum(II) complexes, including dichloro(2,2'-bipyridine)platinum(II), to inhibit the aggregation of amyloid- β peptides, which is a hallmark of Alzheimer's disease.[\[10\]](#)
- Catalysis and Materials Science: Platinum complexes are known for their catalytic activity in various organic transformations. The pyridine and bipyridine ligands can be modified to influence the catalytic properties of the platinum center.

Conclusion

The term "dichloro(dipyridine)platinum(II)" encompasses a fascinating group of platinum complexes with diverse structures and applications. A clear understanding of the specific isomer or ligand is paramount for any meaningful scientific investigation. The synthetic protocols outlined in this guide, rooted in fundamental principles of coordination chemistry, provide a reliable pathway to these valuable compounds. The rigorous characterization techniques discussed are essential for ensuring the quality and identity of the synthesized complexes, which is a prerequisite for their application in the demanding fields of drug development and materials science.

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